

SnF4 Material Properties and Experimental Data

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Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

Cat. No.: S573210

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The following table summarizes the key structural and compositional properties of SnF4 as identified in the search results.

Property	Description / Value
Chemical Formula	SnF ₄
Crystal System	Tetragonal [1]
Space Group	I4/mmm [1]
Dimensionality	Two-dimensional structure [1]
Primary Coordination	Sn ⁴⁺ ions are bonded to six F ⁻ ions, forming corner-sharing SnF ₆ octahedra [1]
Sn-F Bond Lengths	Two shorter bonds at 1.91 Å and four longer bonds at 2.08 Å [1]
Key Impurity	Sn(IV) (as an oxide) is a critical impurity in related tin perovskite precursors, affecting electronic properties [2]
Impurity Mitigation	In perovskite research, Sn(IV) impurities can be scavenged using in-situ generated Sn(0) nanoparticles, resulting in highly pure Sn(II) perovskite films [2]

Experimental Protocols for Validation

The search results detail several experimental methodologies used to characterize SnF₄ and related tin halide materials. These protocols are crucial for validating material purity and structure.

- **X-ray Photoelectron Spectroscopy (XPS)**

- **Purpose:** To determine the oxidation state of tin and quantify the presence of Sn(IV) impurities in a material. This is critical for validating material purity [2].
- **Protocol:** This technique involves probing the material's surface and bulk.
 - **Surface Analysis:** Collect Sn 3d spectra (e.g., Sn 3d_{5/2}) from the surface of the film.
 - **Bulk Analysis:** Use argon ion etching to sputter away the surface layers (e.g., 20-40 nm depth) and collect subsequent Sn 3d spectra to analyze the bulk composition.
 - **Quantification:** Fit the peaks in the spectra to determine the relative amounts of Sn(II) and Sn(IV). Effective purification can reduce bulk Sn(IV) content to near 0% [2].

- **Multinuclear NMR Spectroscopy**

- **Purpose:** To study the chemical environment of atoms and investigate reaction mechanisms in solution, such as the scavenging of Sn(IV) impurities [2].
- **Protocol:**
 - **Sample Preparation:** Prepare solutions of the tin compounds in deuterated solvents (e.g., DMSO-d₆).
 - **Data Acquisition:** Acquire NMR spectra for the relevant nuclei (e.g., ¹¹⁹Sn).
 - **Analysis:** Analyze the chemical shifts to identify different tin species (e.g., SnI₄, SnF₂, Sn(0)) and track reaction pathways [2].

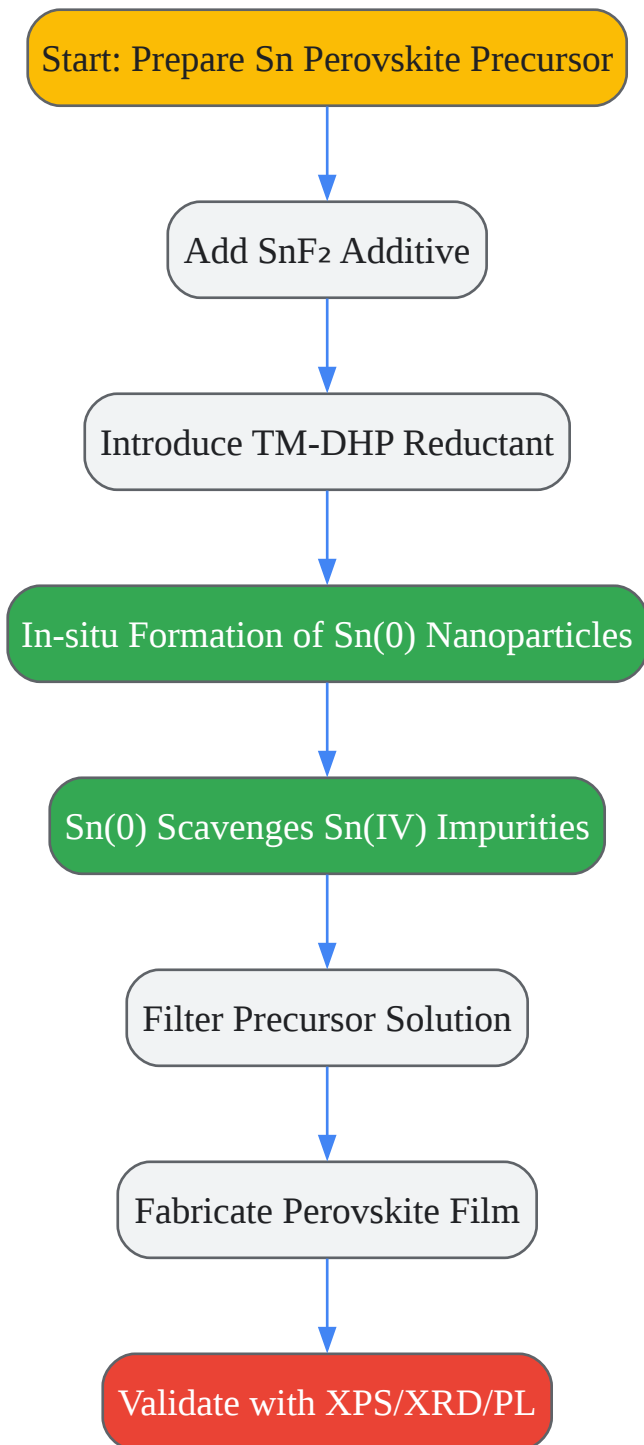
- **X-ray Diffraction (XRD)**

- **Purpose:** To determine the crystal structure and phase purity of a material. It can confirm if a synthesized material matches the known crystal structure of SnF₄ [1].
- **Protocol:** This is a standard solid-state characterization technique.
 - **Measurement:** Expose a powdered or thin-film sample to X-rays and measure the diffraction pattern.
 - **Comparison:** Compare the resulting diffraction pattern to reference data (e.g., from crystallographic databases like the Materials Project) to confirm the crystal structure [2] [1].

Research Context and Workflow

The property data for SnF4 itself comes from computational crystallography information [1]. Much of the experimental validation focus in recent literature is on its role as a precursor in **tin-based perovskite solar cells**, where controlling the oxidation state of tin is a major research challenge [2].

The following diagram illustrates a general experimental workflow for preparing and validating high-purity tin perovskite films, which involves careful control of SnF4 and mitigation of Sn(IV) impurities based on the research by [2].



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Suggestions for Further Information

The search results I obtained are focused on the solid-state and materials chemistry of SnF₄, particularly in energy applications. To build a more complete comparison guide for drug development professionals, you may need to investigate further:

- **Toxicological Profiles:** Search specialized toxicology databases for information on the biological activity, cytotoxicity, and pharmacokinetics of Tin(IV) fluoride.
- **Direct Comparative Studies:** Look for review articles that directly compare the properties and efficacy of metal fluorides in a pharmaceutical or diagnostic context.
- **Chemical Suppliers:** Check the technical data sheets from chemical suppliers, which often provide basic physical property data and handling guidelines.

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References

1. Materials Data on SnF₄ by Materials Project (Dataset) [osti.gov]
2. Sn(IV)-free tin perovskite films realized by in... | Nature Communications [nature.com]

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